

1,5-Dimethylnaphthalene: A Technical Health and Safety Whitepaper for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Dimethylnaphthalene

Cat. No.: B047167

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Executive Summary

1,5-Dimethylnaphthalene is a polycyclic aromatic hydrocarbon (PAH) utilized in chemical synthesis and research. While comprehensive toxicological data for this specific isomer is limited, information from safety data sheets and studies on related dimethylnaphthalene isomers indicates that it should be handled with care. This technical guide provides a consolidated overview of the known health and safety information for **1,5-Dimethylnaphthalene**, including its physical and chemical properties, hazard identification, safe handling procedures, and first aid measures. All quantitative data is presented in structured tables, and a generalized experimental workflow for toxicological assessment is provided.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,5-Dimethylnaphthalene** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for implementing appropriate storage and handling procedures.

Table 1: Physical and Chemical Properties of **1,5-Dimethylnaphthalene**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂	[1] [2]
Molecular Weight	156.22 g/mol	[1] [2]
CAS Number	571-61-9	[1] [3]
Appearance	White crystalline solid/powder	[1] [4] [5]
Melting Point	78 - 82 °C	[3] [5] [6]
Boiling Point	265 - 266 °C	[3] [5] [6]
Flash Point	111.4 °C (233.0 °F) (Closed Cup, est.)	[4]
Vapor Pressure	0.0084 mmHg at 25 °C	[1]
Water Solubility	2.74 mg/L at 25 °C (experimental)	[4]
logP (Octanol/Water Partition Coefficient)	4.380	[4]

Hazard Identification and Classification

According to aggregated GHS data, **1,5-Dimethylnaphthalene** is classified as an irritant.[\[1\]](#)[\[7\]](#)
The hazard statements are summarized in Table 2.

Table 2: GHS Hazard Classification for **1,5-Dimethylnaphthalene**

Hazard Class	Hazard Statement	GHS Code
Skin Corrosion/Irritation	Causes skin irritation	H315
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation	H335

It is important to note that some reports indicate that this chemical does not meet GHS hazard criteria.^[1] However, due to the irritating nature reported in the majority of notifications, appropriate personal protective equipment should be used.

Toxicological Information

Detailed quantitative toxicological data, such as LD50 and LC50 values, for **1,5-Dimethylnaphthalene** are not readily available in the public domain. The primary reported health effects are irritation to the skin, eyes, and respiratory system.^{[1][7]}

Metabolism

Specific metabolism studies on **1,5-Dimethylnaphthalene** were not found. However, research on other dimethylnaphthalene isomers, such as 1,2- and 1,6-dimethylnaphthalene, indicates that metabolism in rats primarily involves oxidation of both the methyl groups and the aromatic nucleus.^[8] Metabolites are rapidly absorbed and excreted in urine and feces.^[8] For 1,6-dimethylnaphthalene, identified urinary metabolites include hydroxymethyl- and methyl-hydroxynaphthalenes, naphthoic acids, and thionaphthalene derivatives.^[9] It is plausible that **1,5-Dimethylnaphthalene** follows a similar metabolic pathway.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1,5-Dimethylnaphthalene** are not published. However, standardized OECD guidelines are typically followed for chemical safety testing. A generalized workflow for assessing the irritation and mutagenicity potential of a chemical like **1,5-Dimethylnaphthalene** is outlined below.

Skin Irritation Assessment (Based on OECD Guideline 404)

- Test System: Healthy young adult albino rabbits are typically used.
- Procedure:
 - Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.

- A 0.5 g or 0.5 mL dose of the test substance is applied to a small area (approx. 6 cm²) of the clipped skin.
- The treated area is covered with a gauze patch and non-irritating tape.
- The exposure duration is typically 4 hours.
- After exposure, the patch and any residual test substance are removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored based on a standardized scale.

Eye Irritation Assessment (Based on OECD Guideline 405)

- Test System: Healthy young adult albino rabbits are used.
- Procedure:
 - A single dose of 0.1 mL of a liquid or 0.1 g of a solid test substance is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.
 - The eyelids are held together for about one second after instillation.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored at each observation point.

In Vitro Mutagenicity Assessment: Bacterial Reverse Mutation Test (Ames Test, based on OECD Guideline 471)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine for *Salmonella*) are used.

- Procedure:
 - The tester strains are exposed to the test substance with and without an exogenous metabolic activation system (S9 mix, typically from rat liver).
 - Two methods are commonly used: the plate incorporation method and the pre-incubation method.
 - In the plate incorporation method, the test substance, bacterial culture, and S9 mix (if used) are mixed with molten top agar and poured onto a minimal agar plate.
 - In the pre-incubation method, the test substance, bacterial culture, and S9 mix are incubated together before being mixed with the top agar and plated.
- Observation: The plates are incubated for 48-72 hours at 37°C. The number of revertant colonies (colonies that have regained the ability to grow in the absence of the specific amino acid) is counted. A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the solvent control.

Safe Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7][8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[7][8]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate filter.[8]

Handling

- Avoid contact with skin, eyes, and clothing.[7][10]
- Avoid dust formation.[10]
- Ensure adequate ventilation, preferably in a chemical fume hood.[7][10]
- Wash hands thoroughly after handling.[7][8]

Storage

- Keep the container tightly closed in a dry and well-ventilated place.[[10](#)]
- Store away from strong oxidizing agents.[[8](#)]

First Aid Measures

A summary of first aid procedures is provided in Table 3.

Table 3: First Aid Measures for **1,5-Dimethylnaphthalene**

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	[10][11]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.	[7][8][10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present. Seek medical attention.	[7][8][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[8][11]

Fire and Explosion Hazard Data

- Flammability: Combustible solid.
- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.[8][11]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[8]

- Special Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][10]

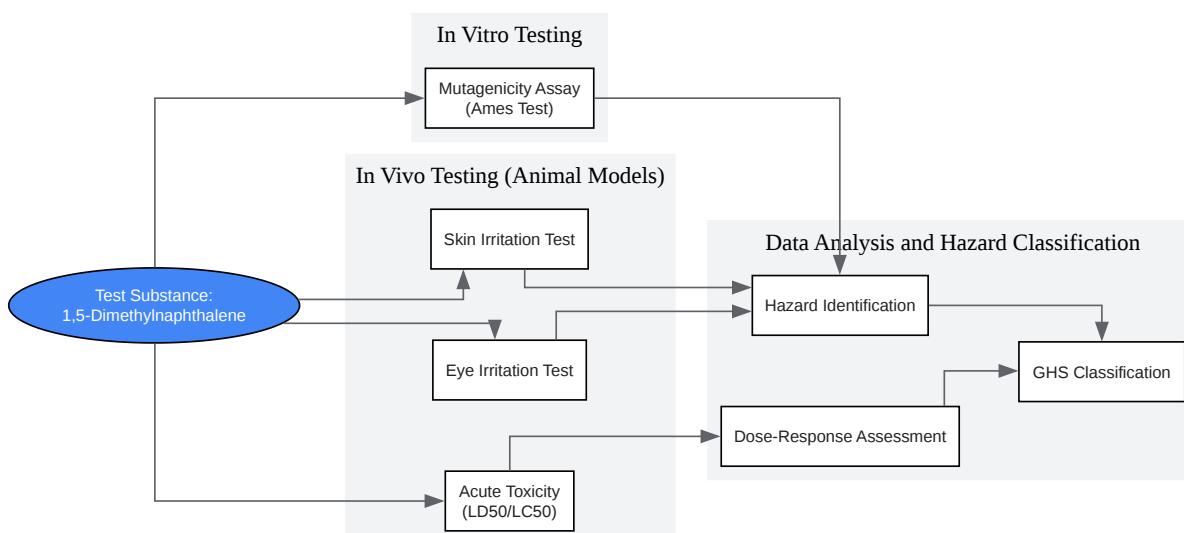
Ecological Information

Data on the ecological effects of **1,5-Dimethylnaphthalene** is scarce. However, a safety data sheet for the related isomer 1,4-Dimethylnaphthalene indicates that it is very toxic to aquatic life and harmful to aquatic life with long-lasting effects.[12] Given the structural similarity, **1,5-Dimethylnaphthalene** should be prevented from entering the environment.

Visualizations

Generalized Toxicological Assessment Workflow

The following diagram illustrates a generalized workflow for the toxicological assessment of a chemical substance like **1,5-Dimethylnaphthalene**, based on the experimental protocols described.

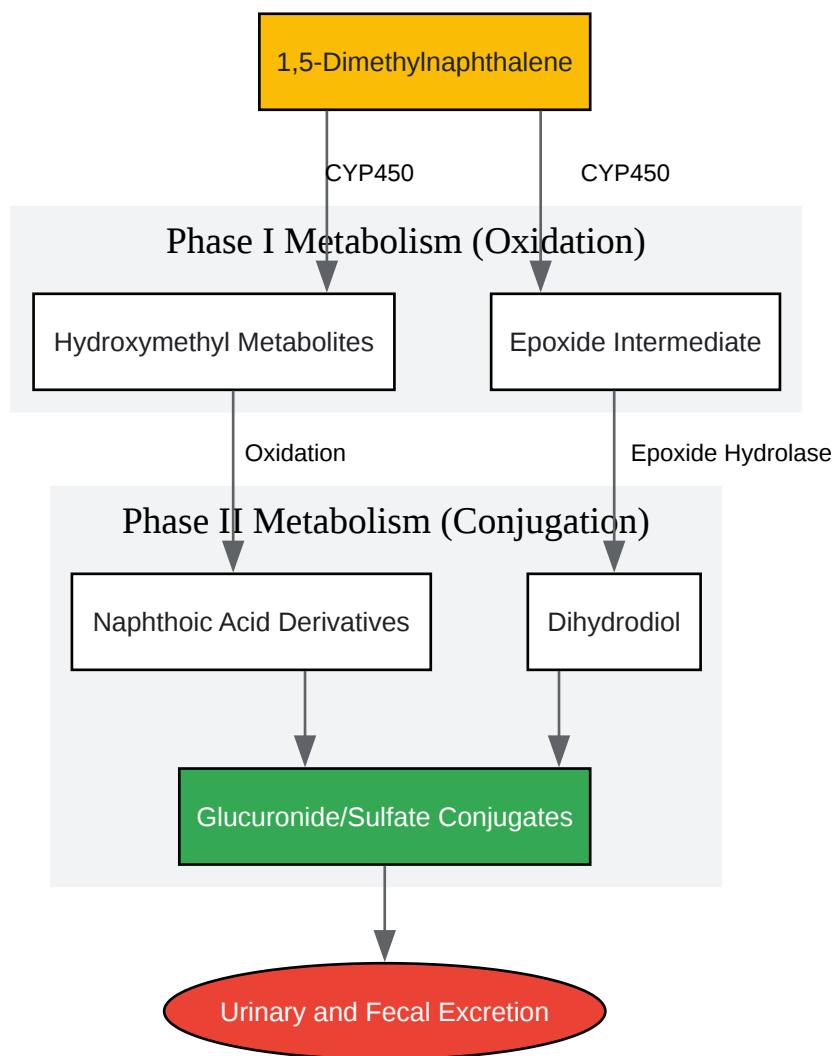


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Caption: Generalized workflow for toxicological assessment.

Postulated Metabolic Pathway

Based on the metabolism of related dimethylnaphthalenes, the following diagram illustrates a postulated metabolic pathway for **1,5-Dimethylnaphthalene**. This is a hypothetical pathway and requires experimental verification.

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Caption: Postulated metabolic pathway for **1,5-Dimethylnaphthalene**.

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